

Application Notes and Protocols: Naluzotan Hydrochloride in Mouse Behavioral Models

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Compound of Interest

Compound Name: Naluzotan Hydrochloride

Cat. No.: B1262640

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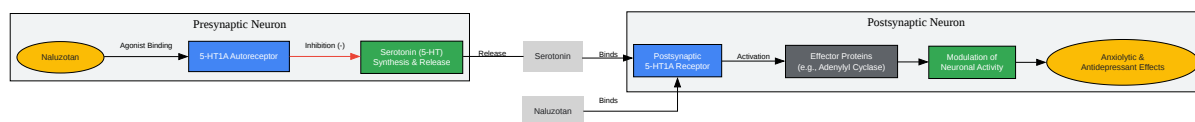
For Researchers, Scientists, and Drug Development Professionals

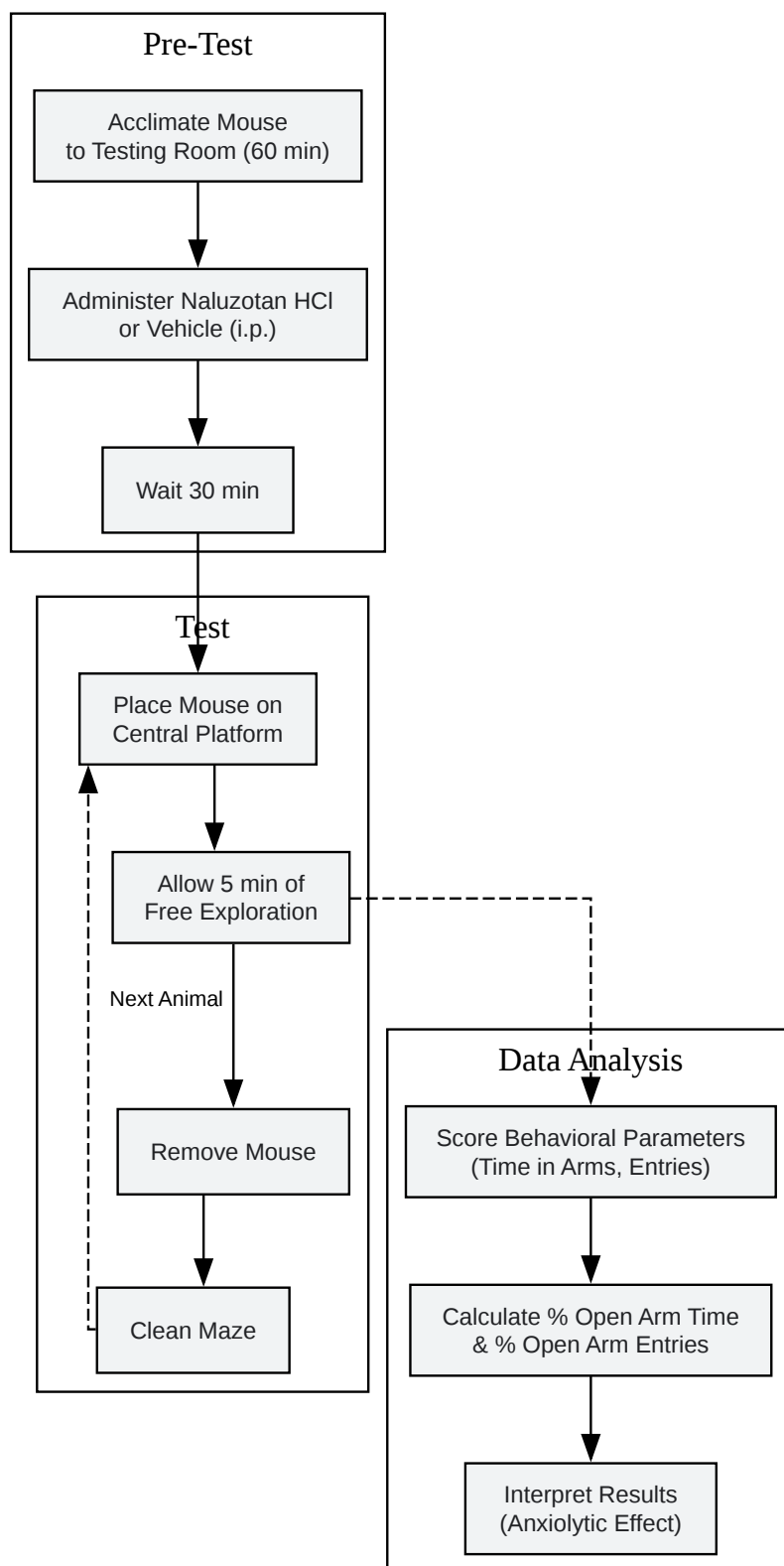
Introduction

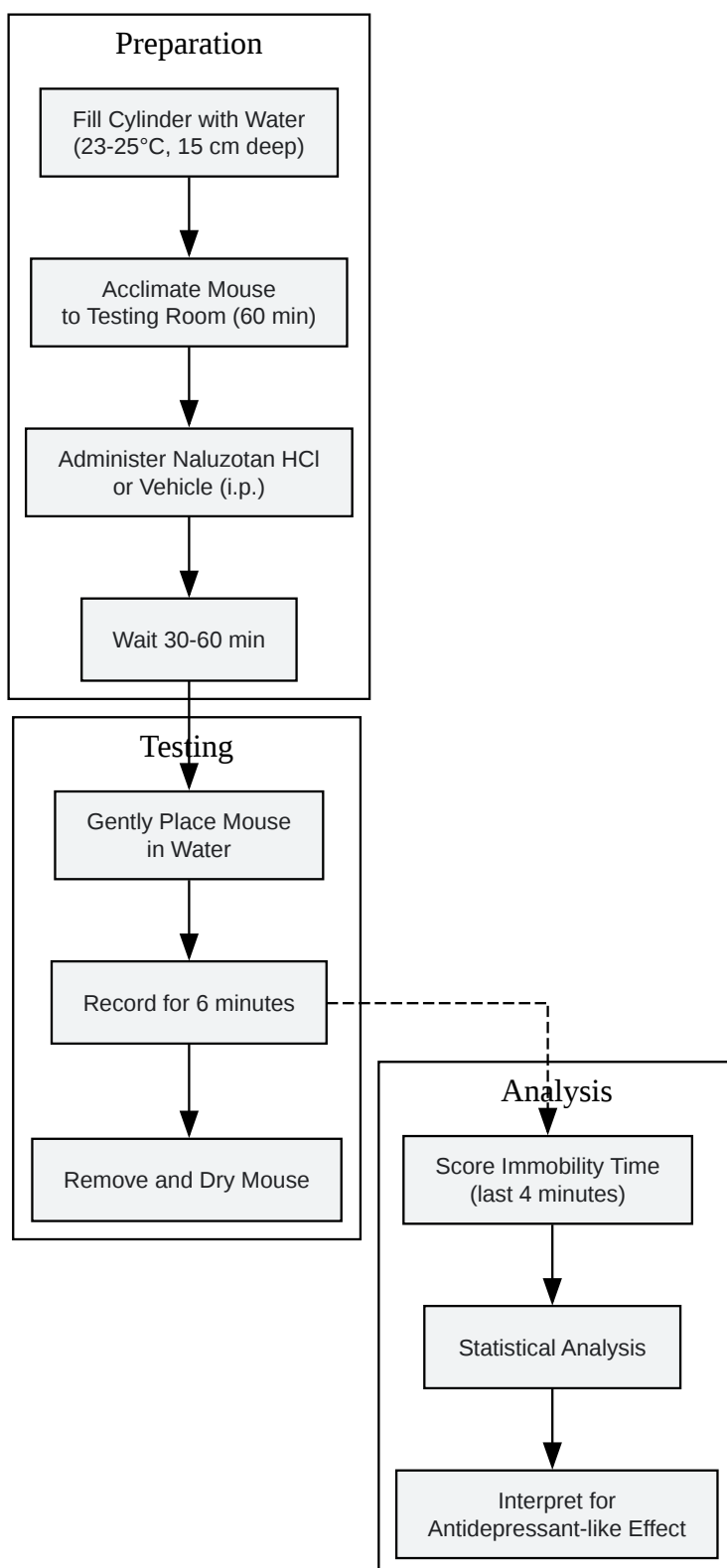
Naluzotan Hydrochloride, also known as PRX-00023, is a selective and potent 5-HT_{1A} receptor partial agonist that has been investigated for its potential therapeutic benefits in central nervous system (CNS) disorders, particularly anxiety and depression.^{[1][2][3]} Its mechanism of action primarily involves the modulation of the serotonin system, with downstream effects on dopamine and norepinephrine pathways.^[1] These application notes provide detailed protocols for evaluating the anxiolytic and antidepressant-like effects of **Naluzotan Hydrochloride** in established mouse behavioral models.

Mechanism of Action: 5-HT_{1A} Receptor Agonism

Naluzotan Hydrochloride exerts its effects by selectively binding to and activating 5-HT_{1A} receptors. These receptors are key regulators of mood, anxiety, and cognition.^[1] As a partial agonist, Naluzotan stimulates these receptors, leading to an increase in serotonin release, which is crucial for maintaining mental health balance.^[1] This targeted action is believed to contribute to its potential anxiolytic and antidepressant properties with a favorable side-effect profile compared to less selective compounds.^[1]







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References

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- 2. The role of 5-HT1A and 5-HT1B receptors in antidepressant drug actions in the mouse forced swimming test - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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